

Commercial Suppliers of (S)-Desmethyl Doxylamine Standard: A Technical Guide

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Compound of Interest

Compound Name: (S)-Desmethyl Doxylamine

Cat. No.: B15289076

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For researchers, scientists, and professionals in drug development, the procurement of high-purity analytical standards is a critical step in ensuring the accuracy and reliability of experimental results. This technical guide provides an overview of commercial suppliers offering **(S)-Desmethyl Doxylamine**, an isomer of a metabolite of Doxylamine, which is an H1 histamine receptor antagonist used as an antihistaminic and sedative agent.

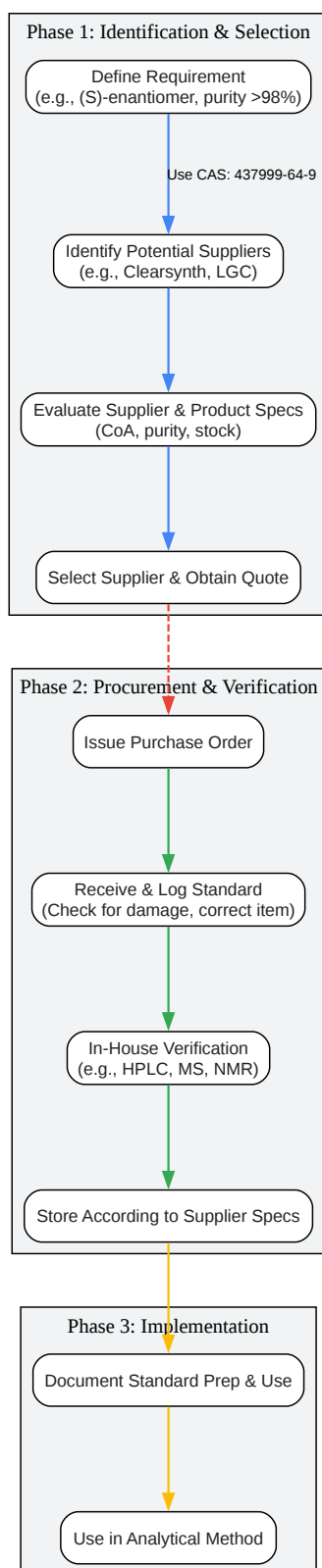
Supplier and Product Overview

The availability of the specific (S)-enantiomer of Desmethyl Doxylamine is limited to specialized chemical suppliers. The following table summarizes the commercial sources for **(S)-Desmethyl Doxylamine** and its isotopically labeled counterpart, which is often used as an internal standard in quantitative mass spectrometry-based assays.

Supplier	Product Name	CAS Number	Product Code	Molecular Formula	Notes
Clearsynth	(S)-Desmethyl Doxylamine	437999-64-9	Not specified	C ₁₆ H ₂₀ N ₂ O	Intended for research purposes. [1]
LGC Standards (TRC)	(S)-Desmethyl Doxylamine	437999-64-9	TR-D296785	C ₁₆ H ₂₀ N ₂ O	Sold by various distributors like CymitQuimica. [2] [3]
LGC Standards (TRC)	(S)-Desmethyl Doxylamine-d ₅	437999-64-9 (unlabeled)	TRC-D296787	C ₁₆ D ₅ H ₁₅ N ₂ O	Deuterated version for use as an internal standard. [4] [5]
US Biological (via BIOZOL)	S-Desmethyl Doxylamine	437999-64-9	USB-465597	C ₁₆ H ₂₀ N ₂ O	Listed as an isomer of Desmethyl Doxylamine. [6]

Workflow for Reference Standard Procurement

The process of selecting and acquiring a suitable reference standard involves several key stages, from initial identification to final implementation in the laboratory. The following diagram illustrates a typical workflow.

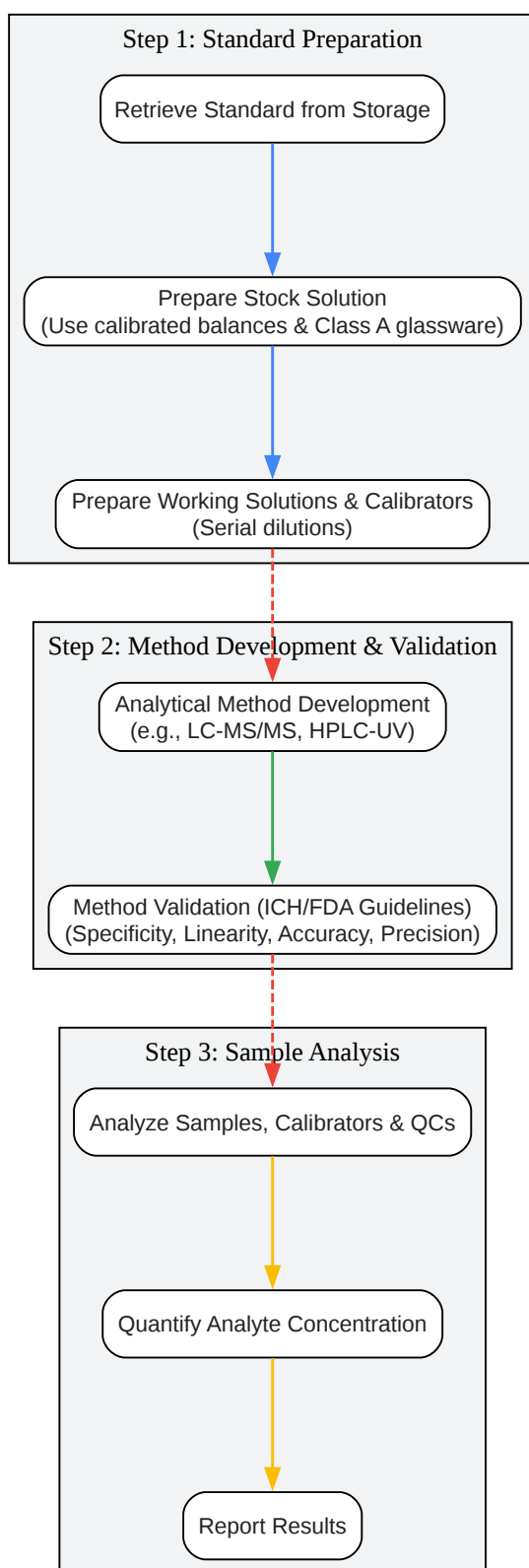


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Caption: Workflow for Reference Standard Selection and Procurement.

General Experimental Protocol for Utilization

Detailed experimental protocols for the use of **(S)-Desmethyl Doxylamine** are typically not provided by commercial suppliers and must be developed and validated by the end-user based on their specific analytical needs. The following diagram outlines a general process for the application of a reference standard in a research setting.



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Caption: General Workflow for Reference Standard Application.

Conclusion

The procurement of **(S)-Desmethyl Doxylamine** standard requires careful supplier selection based on available product specifications and documentation. While suppliers like Clearsynth and LGC Standards provide access to this specific enantiomer, researchers are responsible for developing and validating their own analytical methods. The workflows provided serve as a general guide for the systematic procurement and application of this and other chemical reference standards in a regulated or research environment.

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